

Application Notes and Protocols for Denaverine Hydrochloride in Animal Models

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Compound of Interest

Compound Name: 2-(Dedimethyldeamino)deethyl
Denaverine

Cat. No.: B124350

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A Note on the Active Compound: Initial searches for "**2-(Dedimethyldeamino)deethyl Denaverine**" did not yield specific results. The following information pertains to the well-documented parent compound, Denaverine hydrochloride, and is provided under the assumption that this is the compound of interest for research in animal models. Denaverine hydrochloride is a spasmolytic agent used in veterinary medicine to relax smooth muscles, particularly during parturition.

Mechanism of Action

Denaverine hydrochloride acts as a spasmolytic with a papaverine-like action, leading to the relaxation of smooth muscles.[1] This effect is particularly beneficial in veterinary obstetrics for relaxing the myometrium and facilitating childbirth.[2] It also exhibits a surface anesthetic, anticonvulsive, slight tranquilizing, and antipyretic effect.[2]

Quantitative Data Summary

The following tables summarize the quantitative data for Denaverine hydrochloride use in various animal models based on available literature.

Table 1: Recommended Dosage in Different Animal Species

| Animal Species | Dosage per Animal | Approximate mg/kg Body Weight (bw) | Route of Administration |
|---------------------------|-------------------------|------------------------------------|-------------------------|
| Heifers and Cows | 200 - 400 mg | ~0.8 mg/kg | Intramuscular (IM) |
| Sheep | 80 - 120 mg | ~0.8 mg/kg | Intramuscular (IM) |
| Pigs | 200 mg | ~1.2 mg/kg | Intramuscular (IM) |
| Rats (Reproduction Study) | 10, 33, or 100 mg/kg bw | N/A | Oral |

Source: EMA/CVMP/628/00-FINAL[2]

Table 2: Pharmacokinetic and Efficacy Parameters

| Parameter | Animal Model(s) | Value/Observation |
|---|---------------------------|---|
| Onset of Effect | Pigs, Cows, Sheep | 15 to 30 minutes |
| Duration of Muscle Relaxant Effect | Pigs, Cows, Sheep | Up to several hours |
| Duration of Analgesic Effect | Pigs, Cows, Sheep | No longer than 90 minutes |
| Excretion (Rats, oral) | Rats | 33% of unchanged denaverine in urine within 24 hours |
| Residue Depletion (Cows, IM) | Cows | Below limit of detection in all tissues after 1 or 3 days |
| Reduction in Assisted Parturition | Cows and Heifers | Halved the need for any assistance at parturition[3][4] |
| Increase in Birth Canal Dilation | Cows and Heifers | Increased the number of animals with the birth canal dilated by more than 25 cm[3][4] |
| Reduction in Pulling Force (Assisted Calving) | Holstein-Friesian Heifers | Significantly smaller area under the curve of pulling force × time[5] |

Sources: EMA/CVMP/628/00-FINAL[2], Zobel and Taponen (2014)[3][4], Lange et al. (2019)[5]

Experimental Protocols

Protocol 1: Evaluation of Denaverine Hydrochloride on Calving Ease in Heifers

This protocol is based on the study by Lange et al. (2019)[5] and Zobel and Taponen (2014).[3][4]

Objective: To assess the effect of Denaverine hydrochloride on the ease of parturition in heifers.

Animal Model: Pregnant Holstein-Friesian heifers[5] or Simmental cows and heifers.[3][4]

Materials:

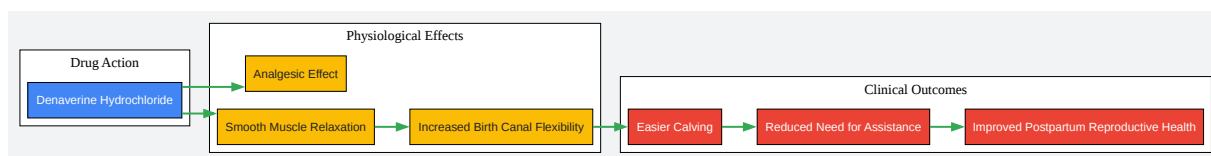
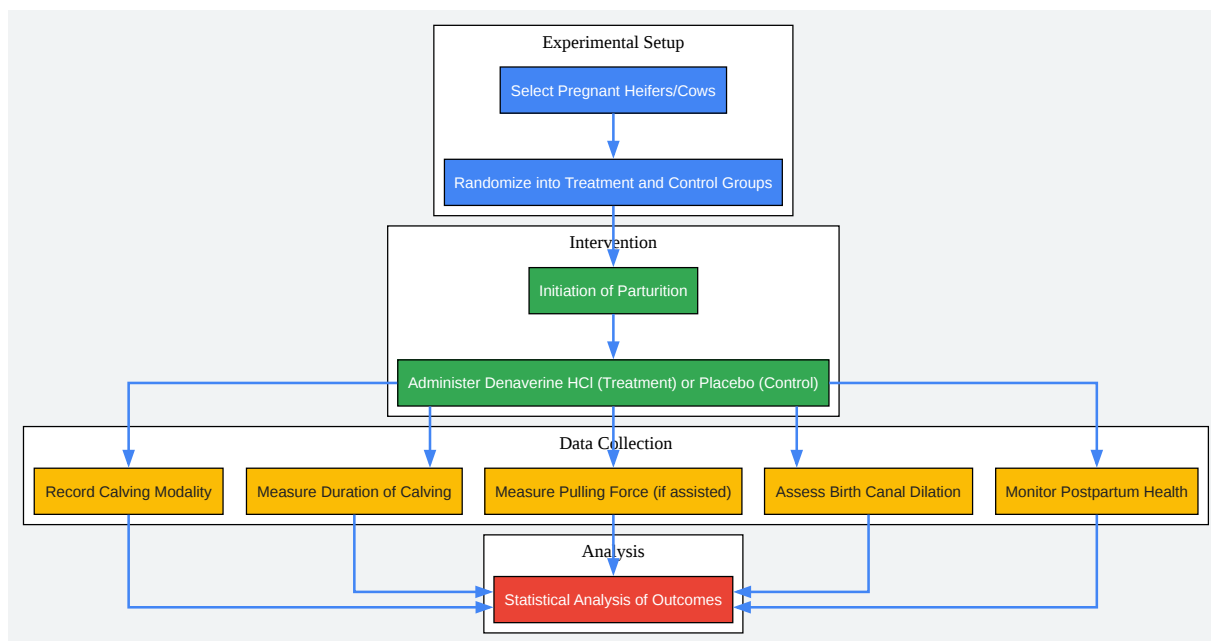
- Denaverine hydrochloride solution for injection
- Placebo (e.g., saline solution)
- Syringes and needles for intramuscular injection
- Digital force gauge (for assisted calving)
- Mechanical calf puller (for assisted calving)
- Blood collection tubes (for cortisol measurement)
- Centrifuge and equipment for serum separation

Procedure:

- **Animal Selection and Randomization:** Select healthy, pregnant heifers or cows. Randomly assign them to either a treatment group (Denaverine hydrochloride) or a control group (placebo). The study should be blinded to the person administering the treatment and observing the outcomes.

- **Treatment Administration:** Once parturition begins (as defined by the study criteria, e.g., appearance of the amniotic sac), administer a single intramuscular injection of Denaverine hydrochloride (at the recommended dosage, e.g., ~0.8 mg/kg bw) or placebo.^[2] A second dose may be administered after approximately 60 minutes if labor is not progressing.^[2]
- **Data Collection:**
 - **Calving Modality:** Record whether the calving is spontaneous or requires assistance.
 - **Duration of Calving:** Measure the time from the start of active labor until the expulsion of the calf.
 - **Pulling Force (for assisted calving):** If assistance is required, use a digital force gauge attached to a mechanical calf puller to measure the pulling force applied over time.
 - **Birth Canal Dilation:** Measure the dilation of the birth canal at set intervals.^[3]^[4]
 - **Postpartum Health:** Monitor for adverse events such as retained fetal membranes, endometritis, and birth canal lesions.^[3]^[4]
 - **Physiological Stress (Optional):** Collect blood samples before and after parturition to measure serum cortisol concentrations as an indicator of stress.^[5]
- **Data Analysis:**
 - Compare the incidence of assisted calving between the treatment and control groups using appropriate statistical tests (e.g., Chi-squared test).
 - Analyze the duration of calving and pulling force data using t-tests or ANOVA.
 - Compare the incidence of postpartum complications between the groups.

Visualizations



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